

Glesatinib hydrochloride solubility in DMSO and water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glesatinib hydrochloride*

Cat. No.: *B1139298*

[Get Quote](#)

Glesatinib Hydrochloride Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **glesatinib hydrochloride** in DMSO and water, along with protocols and troubleshooting advice for its use in experiments.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **glesatinib hydrochloride** in common laboratory solvents?

A1: **Glesatinib hydrochloride** shows high solubility in DMSO and is practically insoluble in water. The reported solubility values in DMSO can vary between suppliers, likely due to differences in compound purity, crystalline form, and experimental conditions used for measurement.

Data Presentation: Solubility Summary

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes	Citations
DMSO	≥ 28 mg/mL	≥ 42.67 mM	Sonication is recommended.	[1][2][3]
50 mg/mL	76.20 mM	Ultrasonic assistance is needed.	[4]	
125 mg/mL	~190.5 mM	Requires sonication, warming, and heating to 60°C.	[5]	
Water	< 0.1 mg/mL	Insoluble	The hydrochloride salt form generally has better aqueous solubility than the free base, but it remains poorly soluble.	[4]

Note: The molecular weight of **glesatinib hydrochloride** is 656.17 g/mol .

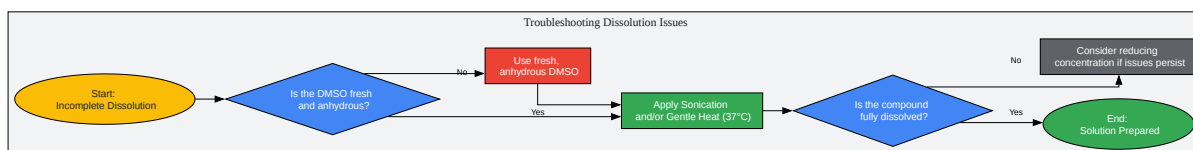
Q2: I'm having trouble dissolving **glesatinib hydrochloride** in DMSO. What can I do?

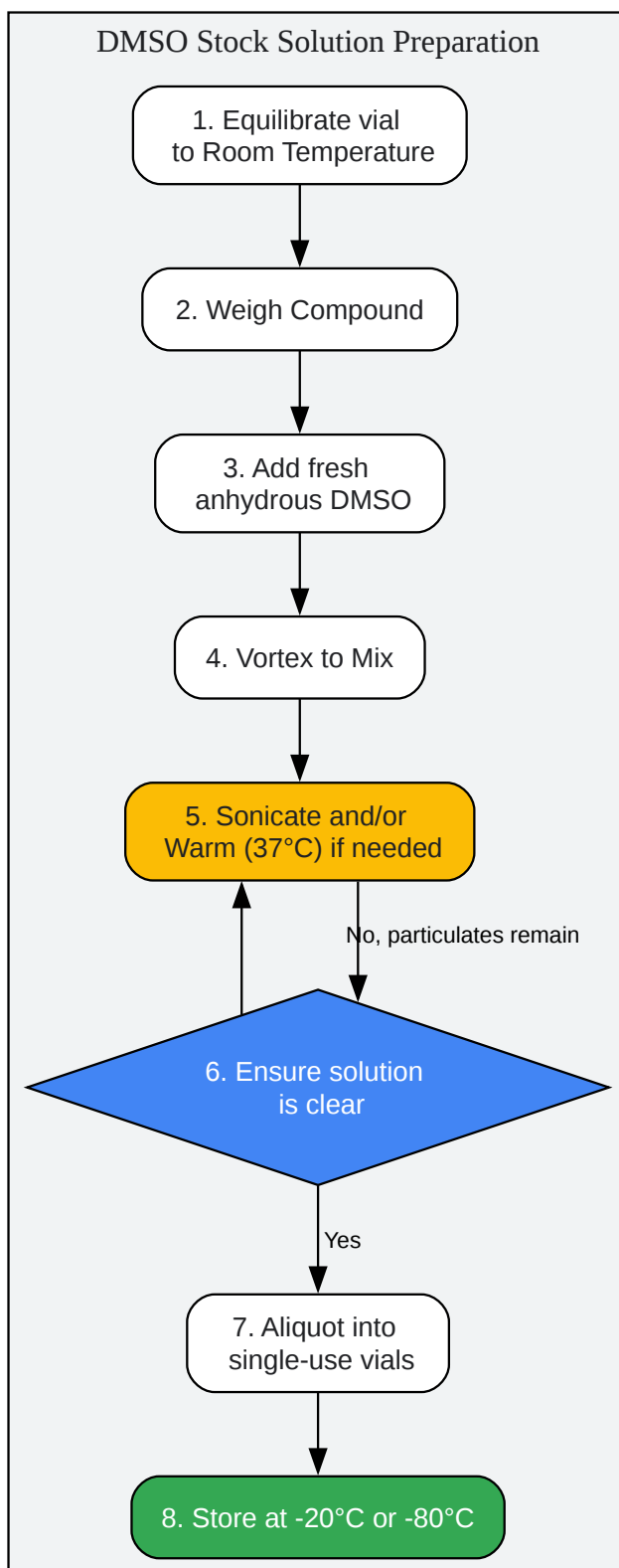
A2: Difficulty in dissolving **glesatinib hydrochloride** can be due to several factors. Here are some common troubleshooting steps:

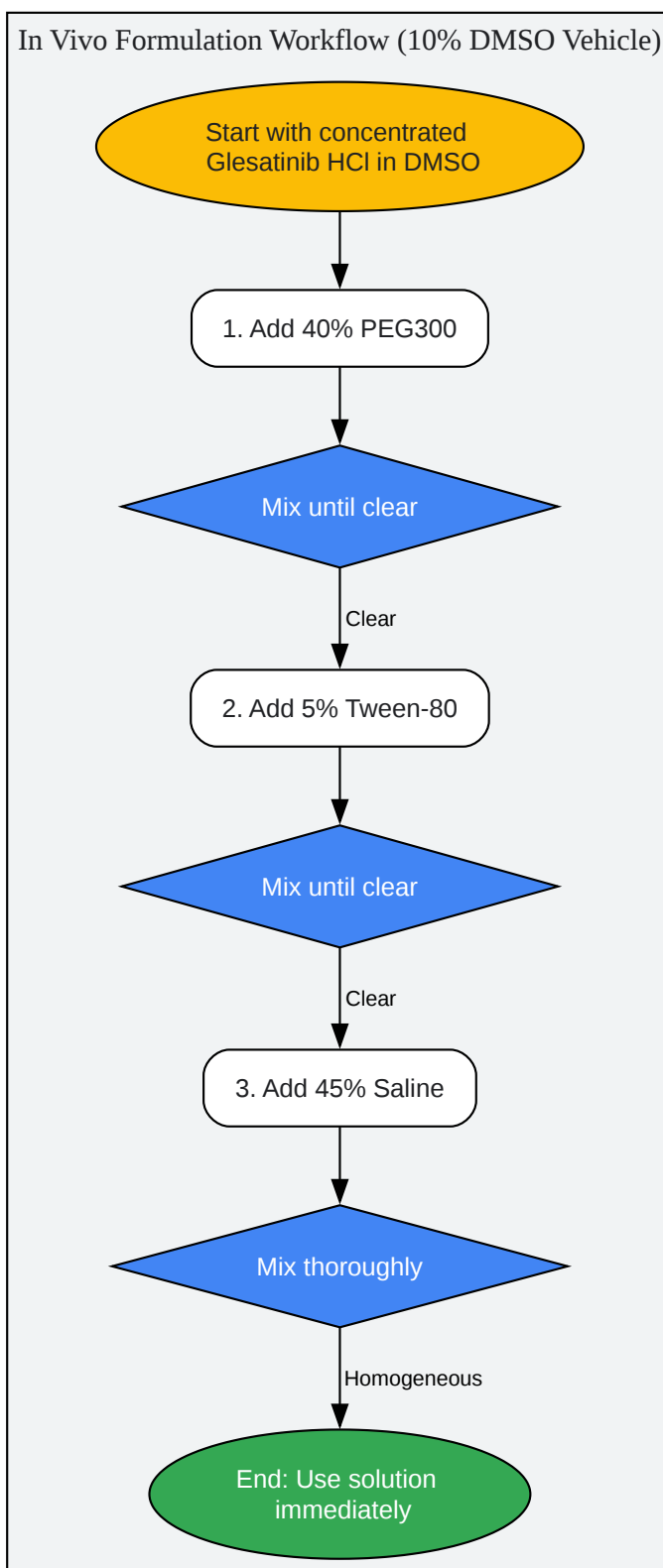
- Use Fresh, Anhydrous DMSO: DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. Absorbed water can significantly decrease the solubility of the compound. Always use freshly opened, high-purity, anhydrous DMSO.[6]

- Apply Gentle Heat: Warming the solution gently can aid dissolution. A water bath set to 37°C is often sufficient. For higher concentrations, heating up to 60°C may be necessary.[\[5\]](#)
- Sonication: Using an ultrasonic bath is a highly effective method to break up compound aggregates and enhance dissolution.[\[1\]](#)[\[3\]](#)
- Vortexing: Vigorous vortexing can also help to dissolve the compound.

If you observe precipitation or phase separation after the initial dissolution, reheating and sonicating the solution can often bring the compound back into solution.[\[4\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. targetmol.cn [targetmol.cn]
- 2. glpbio.com [glpbio.com]
- 3. targetmol.com [targetmol.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Glesatinib hydrochloride [chemlab-tachizaki.com]
- 6. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Glesatinib hydrochloride solubility in DMSO and water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139298#glesatinib-hydrochloride-solubility-in-dmso-and-water]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com